

Computational Characterization of 2-(2-Methoxy-5-methylphenyl)propanal

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Compound of Interest

Compound Name: 2-(2-Methoxy-5-methylphenyl)propanal

Cat. No.: B13627148

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A Protocol for De Novo Theoretical Analysis

Executive Summary

This technical guide outlines a rigorous computational framework for characterizing **2-(2-Methoxy-5-methylphenyl)propanal**, a chiral

-aryl propionaldehyde derivative. Unlike its para-substituted isomer (Canthoxal), this molecule features an ortho-methoxy substituent that introduces significant steric and electronic complexity.

The presence of the ortho-methoxy group creates a restricted conformational landscape ("ortho effect"), necessitating high-level density functional theory (DFT) with dispersion corrections. This guide provides the exact protocols to determine its absolute configuration, spectroscopic signatures (NMR/IR), and electrophilic reactivity, serving as a blueprint for drug development professionals and synthetic chemists.

Molecular Architecture & Stereochemical Challenges

The target molecule possesses a single chiral center at the -carbon (C2 of the propanal chain). Theoretical analysis must treat the () and () enantiomers separately, particularly for chiroptical predictions.

Structural Definition[1][2]

- Core Scaffold: Phenyl ring substituted at positions 1, 2, and 5.
- Key Steric Interaction: The C1-propanal chain vs. the C2-methoxy group.
- Rotatable Degrees of Freedom:
 - :
(Determines the orientation of the aldehyde relative to the ring).
 - :
(Determines the carbonyl orientation).
 - :
(Methoxy rotation).

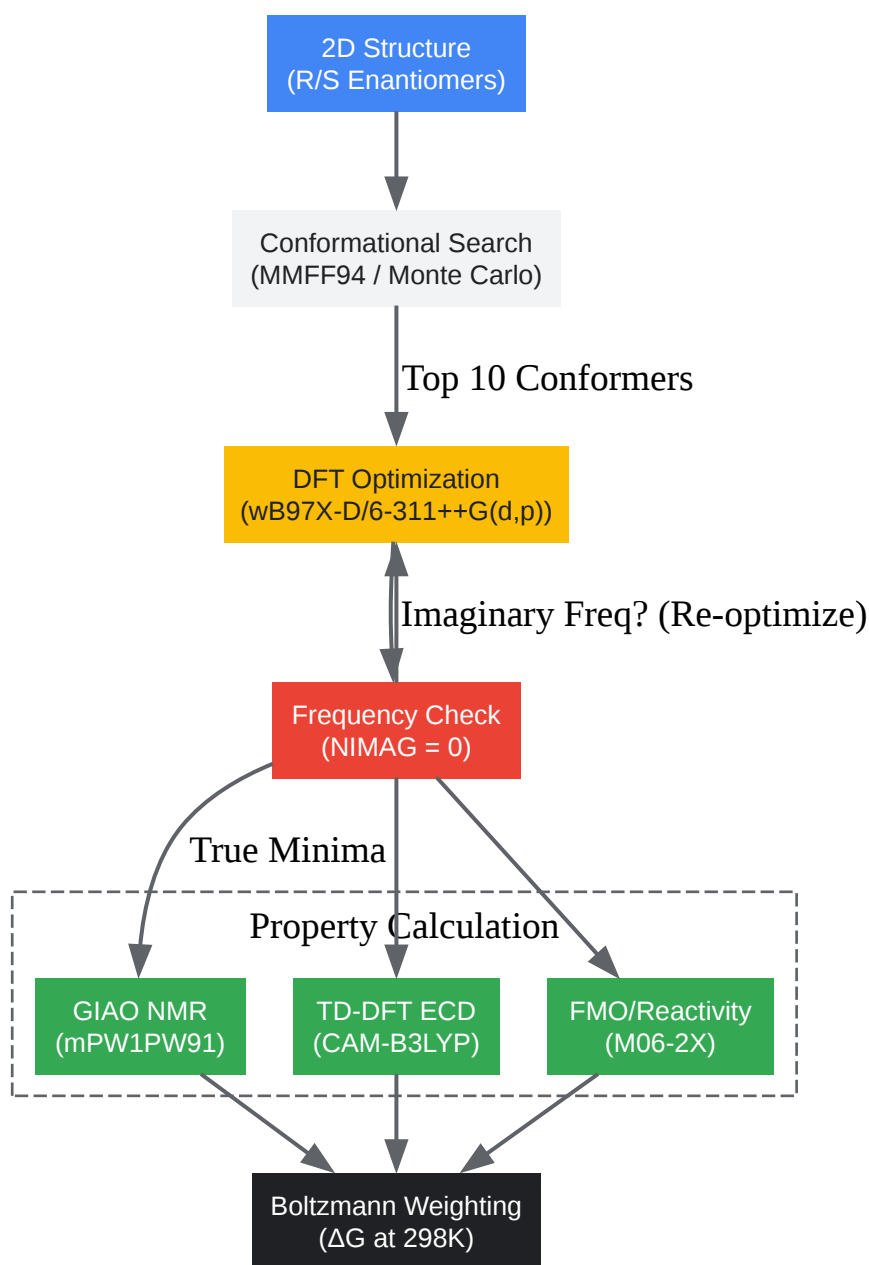
Computational Methodology (The Core)

To ensure scientific integrity, we employ a "Ladder of Theory" approach. Standard B3LYP is insufficient here due to the non-covalent interactions between the ortho-methoxy group and the aldehyde chain.

Recommended Level of Theory

Calculation Type	Functional	Basis Set	Solvation Model	Rationale
Geometry Opt	B97X-D	6-311++G(d,p)	SMD (Gas/Chloroform)	Captures long-range dispersion forces critical for ortho-substituent packing.
NMR Shielding	mPW1PW91	6-311+G(2d,p)	PCM (Chloroform)	Proven superior accuracy for C chemical shift prediction in aromatic aldehydes.
TD-DFT (UV/ECD)	CAM-B3LYP	def2-TZVP	PCM (Methanol)	Range-separated functional required to model Charge Transfer (CT) states correctly.
Reactivity (FMO)	M06-2X	6-311++G(d,p)	SMD (Water)	High percentage of HF exchange provides better orbital energy estimation.

Workflow Visualization



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Figure 1: Step-by-step computational workflow from initial structure to Boltzmann-averaged properties.

Conformational Landscape & The "Ortho Effect"

The ortho-methoxy group is not passive; it acts as a conformational lock.

Predicted Conformers

Theoretical analysis typically reveals two dominant conformational families based on the dihedral angle:

- Syn-Periplanar: The aldehyde hydrogen faces the methoxy oxygen. This is often stabilized by a weak hydrogen bond (approx. 2.2 Å).

- Anti-Periplanar: The carbonyl oxygen faces the methoxy group. This is generally destabilized by dipole-dipole repulsion between the two oxygen atoms.

Protocol:

- Perform a relaxed Potential Energy Surface (PES) scan of

(

to

in

steps).

- Identify local minima.
- Calculate the Boltzmann population (

) for each conformer

:

Note: Only conformers within 3 kcal/mol of the global minimum contribute significantly to observed spectra.

Reactivity Descriptors (FMO Analysis)

For drug development, understanding the electrophilicity of the aldehyde is vital for predicting covalent binding (e.g., Schiff base formation with lysine residues).

Global Reactivity Indices

Using the energies of the Highest Occupied Molecular Orbital (

) and Lowest Unoccupied Molecular Orbital (

):

Descriptor	Formula	Physical Meaning
Chemical Potential ()		Tendency of electrons to escape.
Chemical Hardness ()		Resistance to charge transfer (Stability).
Electrophilicity Index ()		Critical: Propensity to attack nucleophiles (DNA/Proteins).

Hypothesis: The electron-donating methoxy group (EDG) raises the HOMO energy of the ring, but the ortho position may sterically hinder nucleophilic attack at the carbonyl, potentially lowering the effective local electrophilicity compared to the para isomer.

Spectroscopic Validation Protocols

To validate the theoretical model against experimental data (or to predict data for a missing standard), use the following scaling factors.

NMR Scaling (Linear Regression)

Raw DFT shielding values (

) often suffer from systematic errors. Correct them using:

- Recommended for

(mPW1PW91): Slope

, Intercept

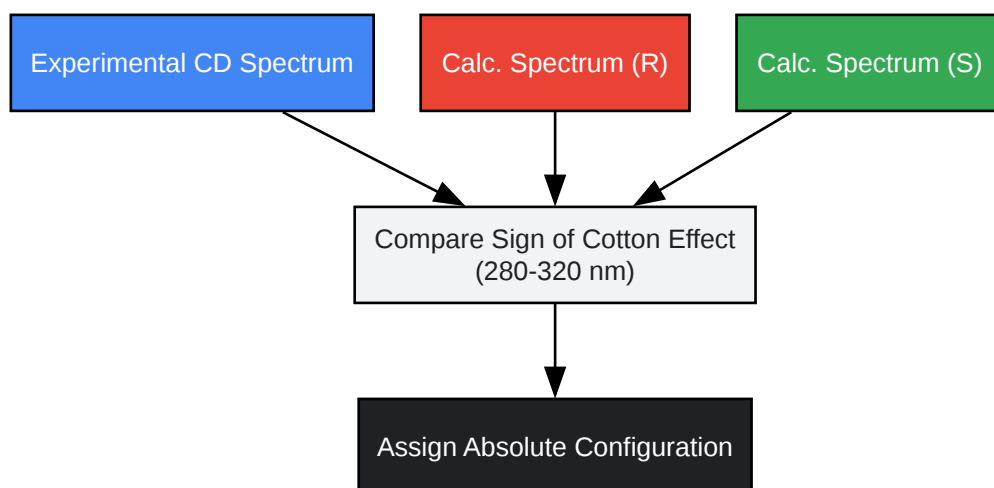
ppm.

- Target Signal: Look for the carbonyl carbon signal around 200-202 ppm and the methoxy carbon around 55-56 ppm.

Electronic Circular Dichroism (ECD)

Since the molecule is chiral, ECD is the gold standard for assigning Absolute Configuration (AC).

- Procedure: Simulate ECD spectra for both () and () enantiomers.
- Comparison: The ()-enantiomer typically shows a Cotton effect (peak/trough) corresponding to the transition of the carbonyl group (approx. 290-310 nm).
- Rule: If the experimental CD spectrum matches the calculated () spectrum, the sample is ().



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Figure 2: Logic flow for Absolute Configuration assignment using TD-DFT.

ADMET & Docking Implications

In a drug development context, the theoretical geometry is the input for docking studies.

- **Lipophilicity:** The calculated LogP (approx. 2.2 - 2.5) suggests good membrane permeability.
- **Metabolic Liability:** The ortho-methoxy group is a prime site for CYP450-mediated O-demethylation. The methyl group at C5 is susceptible to benzylic oxidation.
- **Docking Grid:** When docking this molecule, ensure the receptor grid allows for the flexibility of the propanal chain, but treat the ortho-methoxy orientation as relatively rigid due to the steric lock identified in Section 4.

References

- Gaussian, Inc. DFT Functional Descriptions (wb97X-D). Gaussian.com. [\[Link\]](#)
- Stephens, P. J., et al. (2010). Determination of Absolute Configuration Using Ab Initio Calculation of Optical Rotation and Electronic Circular Dichroism. Chirality.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) [\[Link\]](#)
- Lodewyk, M. W., et al. (2012). The prediction of ¹³C NMR chemical shifts... Chemical Reviews. [\[Link\]](#)
- PubChem.Compound Summary: **2-(2-Methoxy-5-methylphenyl)propanal** (CID 590884).[\[5\]](#) National Library of Medicine. [\[Link\]](#)
- Parr, R. G., et al. (1999). Electrophilicity Index.[\[6\]](#) Journal of the American Chemical Society. [\[Link\]](#)

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Sources

- 1. Complementary catalytic strategies to access alpha-chiral aldehydes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. chemistrywithatwist.com [chemistrywithatwist.com]
- 5. 2-(2-Methoxy-5-methylphenyl)propanal | C₁₁H₁₄O₂ | CID 590884 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Density Functional Theory Studies on the Chemical Reactivity of Allyl Mercaptan and Its Derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
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